

A Comprehensive Technical Guide to the Safety of 2-Methylpiperazine-d6

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Compound of Interest

Compound Name: 2-Methylpiperazine-d6

Cat. No.: B577507

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a detailed safety profile based on available data for the parent compound, 2-Methylpiperazine. Specific safety data for the deuterated analogue, **2-Methylpiperazine-d6**, is not extensively available. For safety, handling, and regulatory purposes, it is standard practice to assume the toxicological and chemical properties of a deuterated compound are identical to its non-deuterated parent. All information herein is derived from Safety Data Sheets (SDS) for 2-Methylpiperazine.

Hazard Identification and Classification

2-Methylpiperazine is classified as a hazardous chemical. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.^{[1][2]}

- Physical Hazards: Flammable Solid, Category 1 or 2.^{[1][2][3][4]}
- Health Hazards:
 - Acute Toxicity, Dermal: Category 4 ("Harmful in contact with skin").^[3]
 - Skin Corrosion/Irritation: Category 1B or 2 ("Causes severe skin burns and eye damage" or "Causes skin irritation").^{[1][2][3][4]}
 - Serious Eye Damage/Eye Irritation: Category 1 or 2 ("Causes serious eye damage" or "Causes serious eye irritation").^{[1][2][3][4]}

- Specific Target Organ Toxicity – Single Exposure: Category 3, Respiratory System ("May cause respiratory irritation").[\[1\]](#)[\[4\]](#)
- Signal Word: Danger[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Statements:

- H228: Flammable solid.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H312: Harmful in contact with skin.[\[3\]](#)
- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H318: Causes serious eye damage.[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Physical and Chemical Properties

The physical and chemical properties of 2-Methylpiperazine are summarized below. The substance can exist as either a solid or a liquid at or near room temperature, depending on its purity and ambient conditions.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ N ₂	[3][4]
Molecular Weight	100.16 g/mol	[3][4][5]
Appearance	White to light-yellow solid, crystalline powder, or colorless to light yellow liquid.[5][7][8][9][10]	
Odor	Ammonia-like or fishy.[5][7]	
Melting Point	-6 °C (21 °F) to 63 °C (145.4 °F). Note: Wide range reported.	[5][9]
Boiling Point	138 °C (280 °F) to 155 °C (311 °F) at 760 mmHg.	[5][9]
Density	0.903 g/cm ³	[5]
Vapor Pressure	9 hPa (6.75 mmHg) at 20 °C (68 °F).	[5]
Vapor Density	3.46 (Air = 1).[5]	
Water Solubility	Soluble.[2][5]	
Stability	Stable under recommended storage conditions.[5][10][11] May be hygroscopic (absorbs moisture from the air).[7]	

Toxicological Information

Toxicological data is primarily derived from studies on the non-deuterated parent compound. These values indicate that 2-Methylpiperazine is harmful if ingested or comes into contact with skin and can be toxic if inhaled.[5]

Parameter	Value	Species	Source(s)
LD50 Oral	2030 mg/kg	Rat	[10]
LD50 Oral	1450 mg/kg	Mouse	[5]
LD50 Dermal	1345 mg/kg	Rabbit	[5]
LC50 Inhalation	2740 mg/m ³	Mouse (2 h)	[5]
LC50 Aquatic	1830 - 2740 mg/L	Fathead minnow (96 h)	[2]

Note on Experimental Protocols: The cited Safety Data Sheets provide the results of toxicological testing but do not include detailed experimental methodologies. These tests are typically conducted under standardized guidelines (e.g., OECD Test Guidelines).

Fire and Explosion Hazard Data

2-Methylpiperazine is a flammable solid that can burn fiercely.[10] Dusts may form an explosive mixture with air, and vapors can be explosive when heated.[10]

Parameter	Value	Source(s)
Flash Point	42 °C (108 °F) to 88 °C (190 °F)	[5][6][11]
Autoignition Temperature	320 °C (608 °F)	[5][6]
Lower Explosion Limit	1.2% - 4% by volume	[5][6]
Upper Explosion Limit	9.9% - 14% by volume	[5][6]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][6]	
Hazardous Combustion Products	Carbon oxides (CO, CO ₂) and nitrogen oxides (NO _x).[2][5][6]	

Handling, Storage, and Personal Protective Equipment

Safe Handling

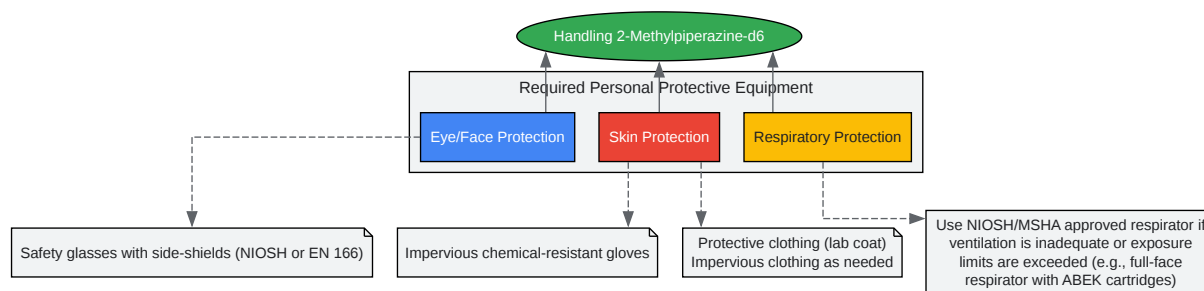
- Handle only in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[5\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)[\[10\]](#) Do not breathe dust, fumes, or vapors.
[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#) Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[10\]](#) Do not eat, drink, or smoke in the work area.
[\[10\]](#)

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)
- Protect from heat, ignition sources, and moisture.[\[5\]](#)[\[6\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate PPE for a specific task. The following provides general guidance.



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Caption: Required Personal Protective Equipment (PPE) for handling **2-Methylpiperazine-d6**.

Emergency Procedures Workflow

In case of accidental exposure or release, immediate and appropriate action is critical.

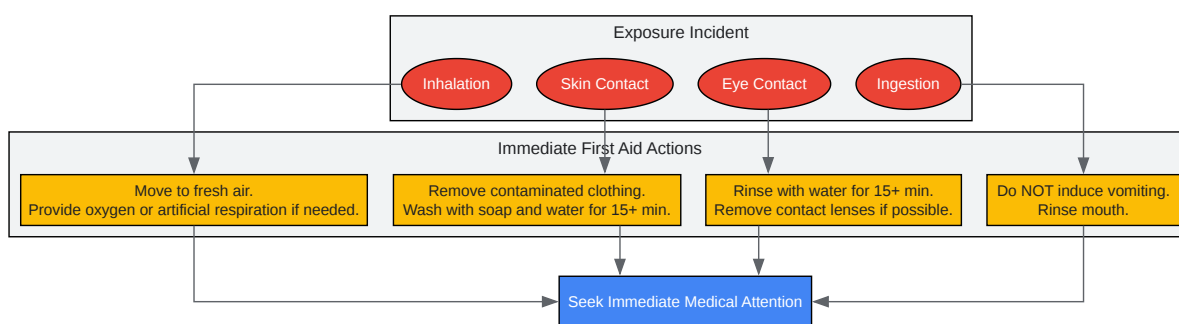
First-Aid Measures

- General Advice: Move out of the dangerous area and show this safety data sheet to the attending physician. Immediate medical attention is required.[2][6]
- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[1][2]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention as the material can cause chemical burns.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water and call a physician immediately.[2][11]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[1] Avoid contact with the spilled material and inhalation of dust or vapors.[1][6] Ensure adequate ventilation and remove all sources of ignition.[1][2]
- Environmental Precautions: Do not let the product enter drains or waterways.[2][5][6]
- Containment and Cleanup: Use spark-proof tools and explosion-proof equipment.[1][2] For solids, sweep up and shovel into suitable containers for disposal. For liquids, soak up with inert absorbent material.[5]



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Caption: Logical workflow for first aid response following an exposure incident.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[1][2] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[2] Do not empty into drains.[2]

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